

# Technical Support Center: 4-Formylphenylboronic Acid (4-FPBA)

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## Compound of Interest

Compound Name: 4-Formylphenylboronic acid

Cat. No.: B188256

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **4-Formylphenylboronic acid** (4-FPBA). Below you will find frequently asked questions and troubleshooting guides to address common issues encountered during experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **4-Formylphenylboronic acid** and what are its common applications?

A1: **4-Formylphenylboronic acid** (4-FPBA) is a bifunctional organoboron compound with the chemical formula  $C_7H_7BO_3$ .<sup>[1]</sup> It serves as a versatile building block in organic synthesis. Its most common application is in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.<sup>[2][3][4]</sup> It is also used in other reactions such as copper-mediated fluoroalkylation, Hantzsch condensations, and as a reagent in the preparation of dyes and protein synthesis inhibitors.<sup>[2][4]</sup>

Q2: What are the recommended storage conditions for **4-Formylphenylboronic acid**?

A2: To ensure its stability, **4-Formylphenylboronic acid** should be stored in a cool, dry, and dark place in a tightly sealed container.<sup>[2]</sup> It is sensitive to air and moisture, so storage under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.

Q3: What are the visible signs of 4-FPBA degradation?

A3: 4-FPBA is a white to light yellow crystalline powder. A significant change in color, clumping, or the appearance of a sticky or oily substance may indicate degradation or the absorption of moisture. The formation of cyclic anhydrides (boroxines) is a common issue, which may not always be visually apparent but can affect reactivity.

Q4: Is **4-Formylphenylboronic acid** soluble in water?

A4: **4-Formylphenylboronic acid** is slightly soluble in cold water, with better solubility in hot water.<sup>[1]</sup> One source indicates a water solubility of less than 10 g/L.<sup>[2]</sup>

Q5: In which organic solvents is **4-Formylphenylboronic acid** soluble?

A5: While extensive quantitative data for 4-FPBA is limited, information on the parent compound, phenylboronic acid, suggests high solubility in ethers and ketones, moderate solubility in chloroform, and very low solubility in hydrocarbons.<sup>[5]</sup> It is generally soluble in many polar organic solvents.

## Solubility Data

The following table summarizes the available solubility information for **4-Formylphenylboronic acid** and its parent compound, phenylboronic acid, as a reference.

Solvent	4-Formylphenylboronic Acid (4-FPBA)	Phenylboronic Acid (Reference)
Water	Slightly soluble (<10 g/L) <a href="#">[2]</a>	Low solubility (1.9 g/100g H <sub>2</sub> O at 20°C)
Dioxane	Soluble (often used in Suzuki reactions)	High Solubility
Tetrahydrofuran (THF)	Soluble (often used in Suzuki reactions)	High Solubility
Dimethylformamide (DMF)	Soluble (often used in Suzuki reactions)	High Solubility
Ethanol	Soluble	High Solubility
Methanol	Soluble	High Solubility
Toluene	Sparingly soluble	Low Solubility
Chloroform	Moderately Soluble	Moderate Solubility <a href="#">[5]</a>
Acetone	Soluble	High Solubility <a href="#">[5]</a>
Diethyl Ether	Soluble	High Solubility
Hexanes/Heptane	Insoluble	Very Low Solubility <a href="#">[5]</a>

## Troubleshooting Guide: Suzuki-Miyaura Coupling Reactions

Low yields and side reactions are common challenges when using 4-FPBA in Suzuki-Miyaura couplings. This guide will help you troubleshoot these issues.

Problem	Potential Cause	Recommended Solution
Low or No Product Formation	Inactive Catalyst: The Pd(0) active species may have been oxidized.	1. Ensure all solvents are thoroughly degassed. 2. Purge the reaction vessel with an inert gas (Ar or N <sub>2</sub> ) before adding reagents. 3. Use fresh, high-quality palladium catalysts and phosphine ligands.
Poor Solubility of Reagents: 4-FPBA or the coupling partner may not be fully dissolved.	1. Choose a solvent system where all components are soluble at the reaction temperature (e.g., Dioxane/H <sub>2</sub> O, THF/H <sub>2</sub> O, DMF). 2. Increase the reaction temperature if thermal stability of substrates allows.	
Inefficient Transmetalation: The base may not be optimal for activating the boronic acid.	1. Screen different bases. K <sub>3</sub> PO <sub>4</sub> and Cs <sub>2</sub> CO <sub>3</sub> are often effective for challenging couplings.[6] 2. Ensure the base is finely powdered and anhydrous if required by the reaction conditions.	
Significant Protodeboronation (Loss of Boronic Acid Group)	Presence of Protic Sources: Water or acidic impurities can lead to the replacement of the boronic acid group with a hydrogen atom.[7][8]	1. Use anhydrous solvents and reagents if possible. 2. If aqueous conditions are necessary, use a robust catalyst system and optimize the base. 3. Consider converting 4-FPBA to a more stable boronate ester (e.g., pinacol or MIDA ester) prior to the coupling reaction.[7][8]
High Reaction Temperature or Prolonged Reaction Time:	1. Attempt the reaction at a lower temperature. 2. Monitor	

These can promote protodeboronation.

the reaction closely and stop it once the starting material is consumed. 3. Use a highly active catalyst (e.g., those with Buchwald ligands like SPhos or XPhos) to accelerate the desired reaction over the decomposition pathway.[\[9\]](#)

Formation of Homocoupled Byproduct (Biphenyl from 4-FPBA)

Presence of Oxygen: Oxygen can promote the oxidative homocoupling of the boronic acid.[\[10\]](#)

1. Rigorously degas all solvents and the reaction mixture. 2. Maintain a positive pressure of inert gas throughout the reaction.

Use of a Pd(II) Precatalyst: Pd(II) can directly mediate homocoupling.

1. While Pd(II) precatalysts are common, ensure conditions are optimal for its reduction to Pd(0). 2. Alternatively, use a Pd(0) source like Pd<sub>2</sub>(dba)<sub>3</sub>.[\[11\]](#)

Formation of Anhydrides (Boroxines)

Inherent Property of Boronic Acids: 4-FPBA can readily form cyclic trimers (boroxines) upon dehydration.

1. While often in equilibrium with the monomeric form in solution, using freshly opened or purified 4-FPBA can be beneficial. 2. The presence of water in the reaction mixture can help break down the anhydride to the active boronic acid.

## Experimental Protocols

### General Protocol for a Suzuki-Miyaura Coupling Reaction with 4-FPBA

This protocol provides a starting point for the cross-coupling of an aryl bromide with 4-FPBA. Optimization of the catalyst, ligand, base, and solvent may be necessary for specific substrates.

#### Materials:

- Aryl bromide (1.0 equiv)
- **4-Formylphenylboronic acid** (1.2 - 1.5 equiv)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 2-5 mol%)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>, 2.0 - 3.0 equiv)
- Solvent (e.g., Dioxane and Water, 4:1 v/v)
- Inert gas (Argon or Nitrogen)
- Standard laboratory glassware and work-up reagents

#### Procedure:

- To a flame-dried round-bottom flask or Schlenk tube, add the aryl bromide, **4-Formylphenylboronic acid**, palladium catalyst, and base.
- Seal the flask with a septum and evacuate and backfill with an inert gas three times.
- Add the degassed solvent system via syringe.
- Heat the reaction mixture to 80-100 °C with vigorous stirring.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.

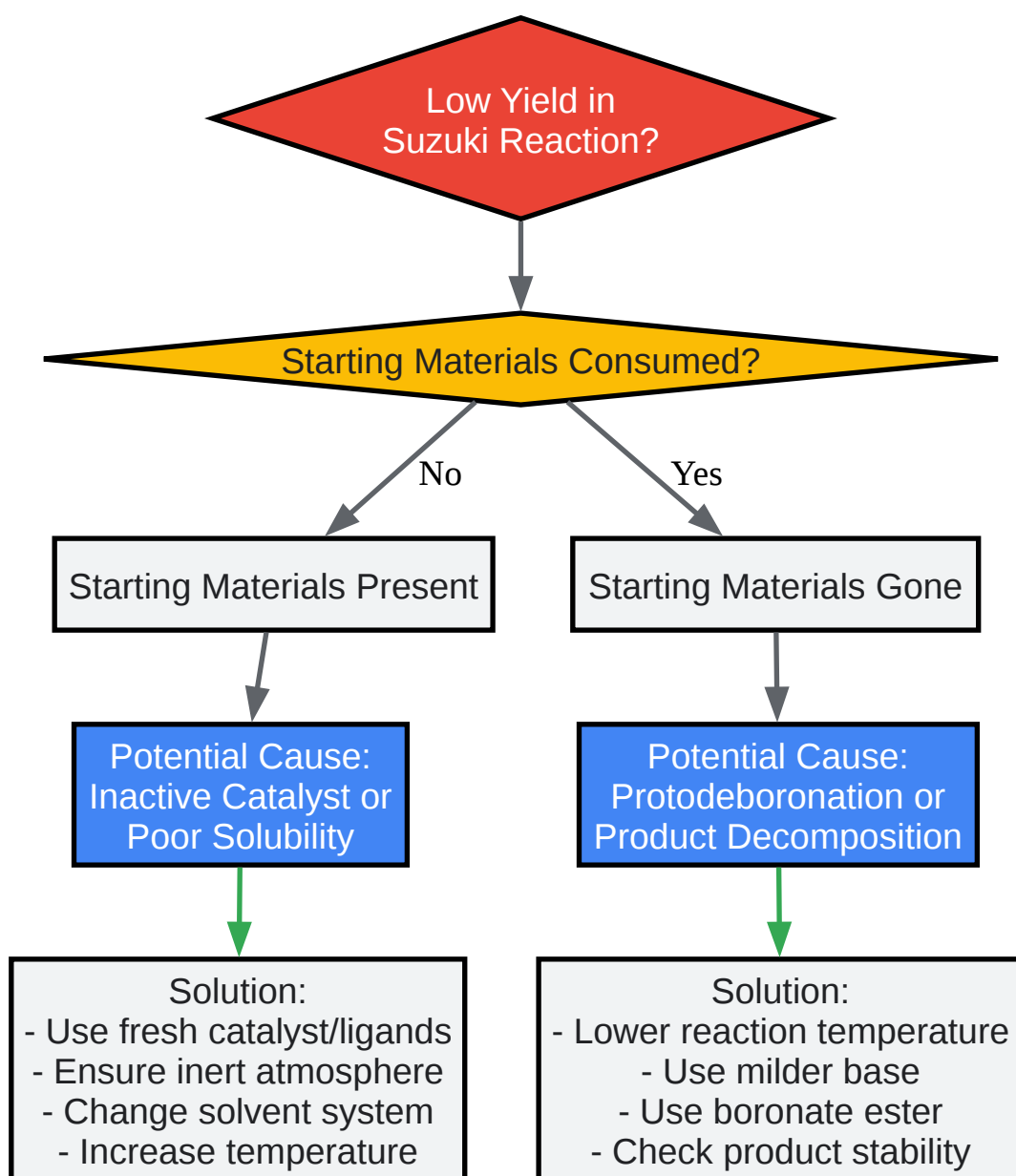
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

## Visualizations



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A typical experimental workflow for a Suzuki-Miyaura coupling reaction.



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A decision tree for troubleshooting low-yield Suzuki-Miyaura reactions.

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